

Technical Support Hub: Spectral Assignment & Purity Analysis of 4-Butoxyaniline[1][2]

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Compound of Interest

Compound Name: 4-Butoxyaniline

CAS No.: 4344-55-2

Cat. No.: B1265475

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Welcome to the Advanced Application Support Center. Subject: **4-Butoxyaniline** (CAS: 4344-55-2) Ticket Type: Spectral Interpretation & Impurity Profiling Assigned Scientist: Dr. A. Vance, Senior Application Scientist[1][2][3]

Executive Summary & Molecule Context

4-Butoxyaniline (also known as p-butoxyaniline) is a critical intermediate in the synthesis of liquid crystals and local anesthetics (e.g., Pramocaine). As an electron-rich aniline derivative, it is prone to oxidation and specific synthetic by-products.[1][3]

This guide provides a self-validating system for assigning NMR peaks and identifying impurities.[1][3] It moves beyond simple peak listing to explain the electronic causality of the spectra, ensuring you can troubleshoot variations in your specific experimental conditions.[3]

The Baseline: Validating the Pure Compound

Before hunting for impurities, you must validate the main scaffold.[3] The spectrum of **4-butoxyaniline** is defined by the interplay between the electron-donating amine (-NH₂) and butoxy (-OC₄H₉) groups.[1][2]

1H NMR Reference Table (CDCl₃, 300-400 MHz)

Note: Chemical shifts (

) are approximate and concentration-dependent.

Assignment	Shift (ppm)	Multiplicity	Integration	Mechanistic Insight
Ar-H (Ortho to NH ₂)	6.60 – 6.65	Doublet (d)	2H	Shielded: The NH ₂ lone pair donates electron density into the ring, pushing these protons upfield. [1]
Ar-H (Ortho to OBu)	6.70 – 6.75	Doublet (d)	2H	Shielded: The oxygen lone pair also donates density, but slightly less effectively than the nitrogen in this system. [3]
-O-CH ₂ -	3.85 – 3.95	Triplet (t)	2H	Deshielded: Direct attachment to electronegative Oxygen. [1]
-NH ₂	3.30 – 3.50	Broad Singlet	2H	Exchangeable: Position varies heavily with concentration and water content. [1] [3]

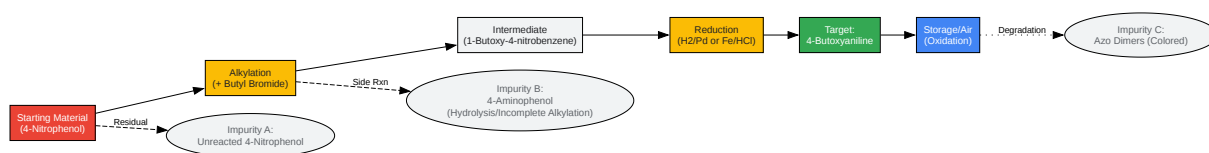
				Disappears with D ₂ O shake.
-CH ₂ - (Beta)	1.70 – 1.80	Quintet	2H	Standard alkyl chain environment.[1][3]
-CH ₂ - (Gamma)	1.40 – 1.55	Sextet	2H	Standard alkyl chain environment.[1][3]
-CH ₃	0.90 – 1.00	Triplet (t)	3H	Terminal methyl group.[1][3][4]

Impurity Profiling: The "Fingerprint" Approach

Impurities in **4-butoxyaniline** usually stem from two sources: Incomplete Synthesis or Oxidative Degradation.[1][2][3]

Diagram 1: Impurity Origin Flowchart

This pathway illustrates where specific impurities enter your sample.[2][3]



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Caption: Logical flow of impurity generation during synthesis (reduction/alkylation) and storage (oxidation).

Diagnostic Table: Identifying the Impurity

Use this table to match "rogue peaks" in your spectrum.[\[2\]](#)[\[3\]](#)

Suspected Impurity	Key Diagnostic Peak (ngcontent-ng-c1989010908=""_ngghost-ng-c3017681703=""class="inline ng-star-inserted">)	Visual Cue	Why is it there?
4-Nitrophenol	8.0 - 8.2 ppm (d, Ar-H)	Yellow tint	Incomplete reduction. [1] The Nitro group is Electron Withdrawing (EWG), shifting protons significantly downfield compared to the amine.
4-Aminophenol	Missing Butyl Chain (0.9-1.8 ppm)	Darkening solid	Hydrolysis of the ether or unreacted starting material.[3] Look for a phenolic -OH (broad, >8 ppm in DMSO).[1] [3]
1-Bromobutane	3.4 - 3.5 ppm (t, CH ₂ -Br)	Liquid residue	Excess alkylating agent.[1] The CH ₂ -Br triplet is distinct from the O-CH ₂ triplet (~3.9 ppm).[3]
Azobenzene Dimer	7.5 - 7.9 ppm (m, Ar-H)	Red/Brown Color	Oxidation.[1] Anilines radically couple to form azo linkages (-N=N-), which are highly conjugated and colored.[1]

Troubleshooting Guides (Q&A)

Scenario A: "My aromatic region is messy. I see small doublets around 8.1 ppm."

Diagnosis: Residual Nitro-compound.^{[1][3][5]} The Science: You likely have unreduced 1-butoxy-4-nitrobenzene or 4-nitrophenol.^[1] The nitro group (

) is a strong electron-withdrawing group.^[1] It pulls electron density away from the ring protons, deshielding them and shifting them downfield (to ~8.1 ppm), whereas your target amine (

) pushes them upfield (to ~6.6 ppm). Action:

- Check the integration of the 8.1 ppm peak relative to your product.^{[2][3]}
- Perform an acid-base extraction.^{[1][3]} The amine product is basic; the nitrophenol impurity is acidic.^[3] Dissolve in organic solvent, wash with dilute HCl (amine goes to water), separate, then basify the aqueous layer to recover pure amine.^[3]

Scenario B: "I see a broad hump at 3.5 ppm that moves when I change concentration."

Diagnosis: Exchangeable Amine Protons (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

).^{[1][4]} The Science: Protons attached to heteroatoms (N, O, S) undergo hydrogen bonding and chemical exchange.^[3] Their chemical shift is concentration, temperature, and solvent dependent.^{[1][3][6]} Verification Protocol:

- Run a standard ¹H NMR.^{[2][3][4]}
- Add 1-2 drops of ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

(Deuterium Oxide) to the NMR tube.^[3]
- Shake and re-run.^{[2][3]}

- Result: If the peak disappears (exchanges H for D), it is the amine.[3] If it remains, it is likely an impurity (e.g., residual solvent or alkyl halide).[2][3]

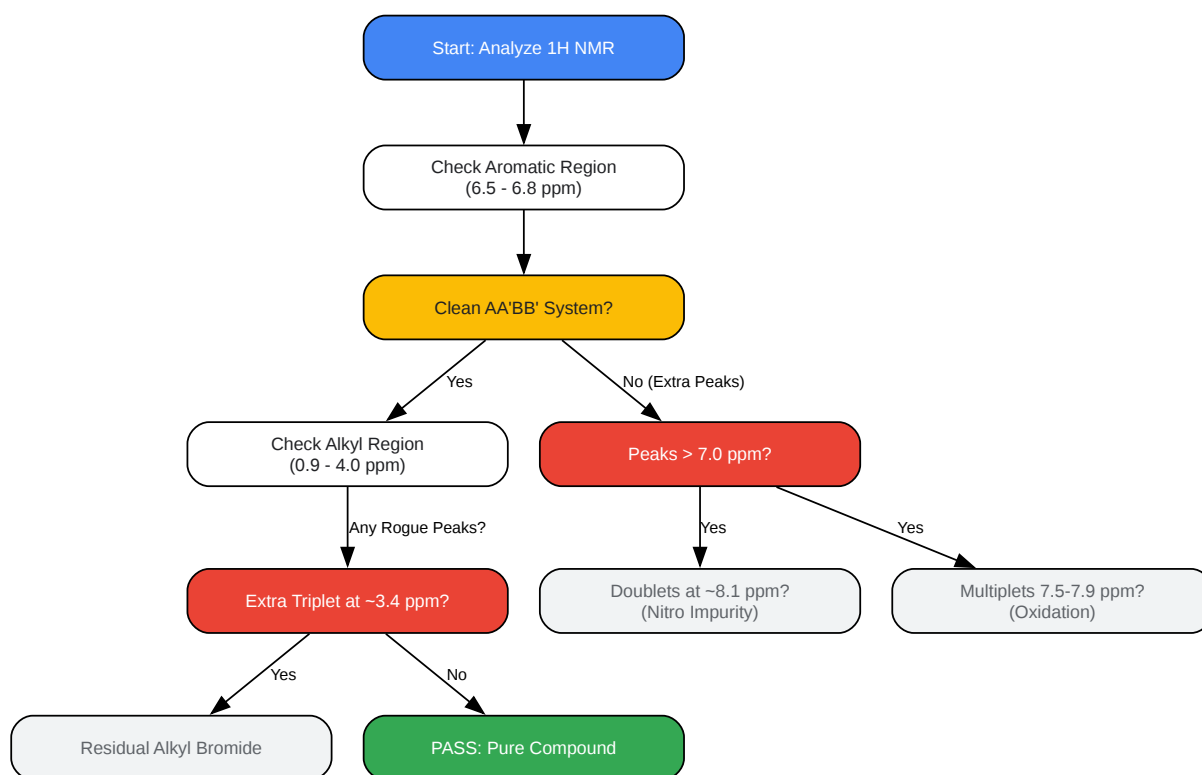
Scenario C: "My sample has turned from pale yellow to dark brown."

Diagnosis: Oxidative Degradation (Formation of Quinones/Azo compounds).[3] The Science: Anilines are easily oxidized by atmospheric oxygen, forming radical cations that couple to form colored azo compounds or polymerize into "aniline black" type tars.[3] Action:

- Check for new peaks in the 7.0 – 7.8 ppm region (aromatic azo region).[2][3]
- Purification is required (Recrystallization from Ethanol/Water or Vacuum Distillation).[2][3]
- Prevention: Store under Nitrogen/Argon in the dark.

Advanced Workflow: The Decision Tree

Use this logic gate to process your spectral data efficiently.[2][3]



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Caption: Step-by-step decision logic for validating **4-butoxyaniline** purity via NMR.

References & Authoritative Sources

- National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS).[3] (Search: **4-Butoxyaniline**, SDBS No. 20352).[1][3]
 - (Note: Search for "**4-butoxyaniline**" or CAS 4344-55-2)[1][2]
- PubChem.**4-Butoxyaniline** Compound Summary (CID 20352).[1][2][3][7]

- [\[Link\]](#)
- Sigma-Aldrich (Merck). **4-Butoxyaniline** Product Specification & Safety Data.[\[2\]](#)[\[3\]](#)
- Reich, H. J. Bordwell pKa Table (Acidity in DMSO).[\[3\]](#) University of Wisconsin-Madison.[\[1\]](#)[\[3\]](#)
(Reference for acidity of phenols vs anilines in extraction logic).
- [\[Link\]](#)

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